

# Delphinidin Chloride for In Vivo Animal Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: Delphinidin Chloride

Cat. No.: B1670221

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These application notes provide a comprehensive overview of the in vivo administration of **delphinidin chloride** in animal studies. This document includes a summary of reported dosages, detailed experimental protocols for preparation and administration, and a review of the key signaling pathways modulated by this compound.

## Data Presentation: In Vivo Dosages and Administration of Delphinidin Chloride

The following table summarizes the dosages, animal models, administration routes, and observed effects of **delphinidin chloride** from various preclinical studies. This information is intended to guide researchers in designing their own in vivo experiments.

Animal Model	Dosage	Route of Administration	Vehicle	Key Findings
Mouse	2.6 mg/kg	Intravenous (IV) infusion	Saline solution with sulfobutylether- $\beta$ -cyclodextrin (SEB- $\beta$ -CD) as a stabilizer	Did not improve survival after cardiac arrest and resuscitation[1].
Mouse	5 mg/kg/day and 15 mg/kg/day	Intraperitoneal (IP) injection	DMSO	Attenuated cardiac hypertrophy at the 15 mg/kg/day dose[1].
Mouse	Not specified	Intraperitoneal (IP) injection	Not specified	Reduced tumor formation and NF- $\kappa$ B protein levels in a prostate cancer model.
Rat	100 mg/kg/day	Oral	Not specified	Reduced cancer incidence in a breast cancer model[2].
Rat	800 $\mu$ mol/kg	Oral	Not specified	Delphinidin 3-rutinoside was detected in plasma, indicating absorption[2].

## Experimental Protocols

## Protocol 1: Preparation of Delphinidin Chloride for Intraperitoneal (IP) Injection

This protocol details the preparation of a **delphinidin chloride** solution for intraperitoneal administration in mice, based on common laboratory practices and information from supplier datasheets[3].

### Materials:

- **Delphinidin chloride** (purity ≥95%)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile, pyrogen-free microcentrifuge tubes and syringes
- Vortex mixer
- Sonicator (optional)

### Procedure:

- Stock Solution Preparation:
  - In a sterile microcentrifuge tube, dissolve **delphinidin chloride** in DMSO to create a stock solution (e.g., 20.8 mg/mL).
  - Vortex thoroughly to ensure complete dissolution. If necessary, briefly sonicate the solution to aid dissolution.
- Working Solution Preparation (for a final volume of 1 mL):

- To 100  $\mu$ L of the **delphinidin chloride** stock solution (20.8 mg/mL), add 400  $\mu$ L of PEG300.
- Mix thoroughly by vortexing.
- Add 50  $\mu$ L of Tween-80 to the mixture and vortex again until the solution is homogenous.
- Add 450  $\mu$ L of sterile saline to bring the final volume to 1 mL.
- Vortex the final solution to ensure it is well-mixed. This will result in a clear solution with a **delphinidin chloride** concentration of 2.08 mg/mL[3].
- Final Checks:
  - Visually inspect the solution for any precipitation. If precipitation occurs, gentle warming and/or sonication may be used to redissolve the compound[3].
  - Prepare the working solution fresh on the day of the experiment.

## Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol outlines the standard procedure for administering the prepared **delphinidin chloride** solution via intraperitoneal injection in mice.

Materials:

- Prepared **delphinidin chloride** working solution
- Sterile syringes (1 mL) with needles (25-27 gauge)
- 70% ethanol
- Animal restrainer (optional)

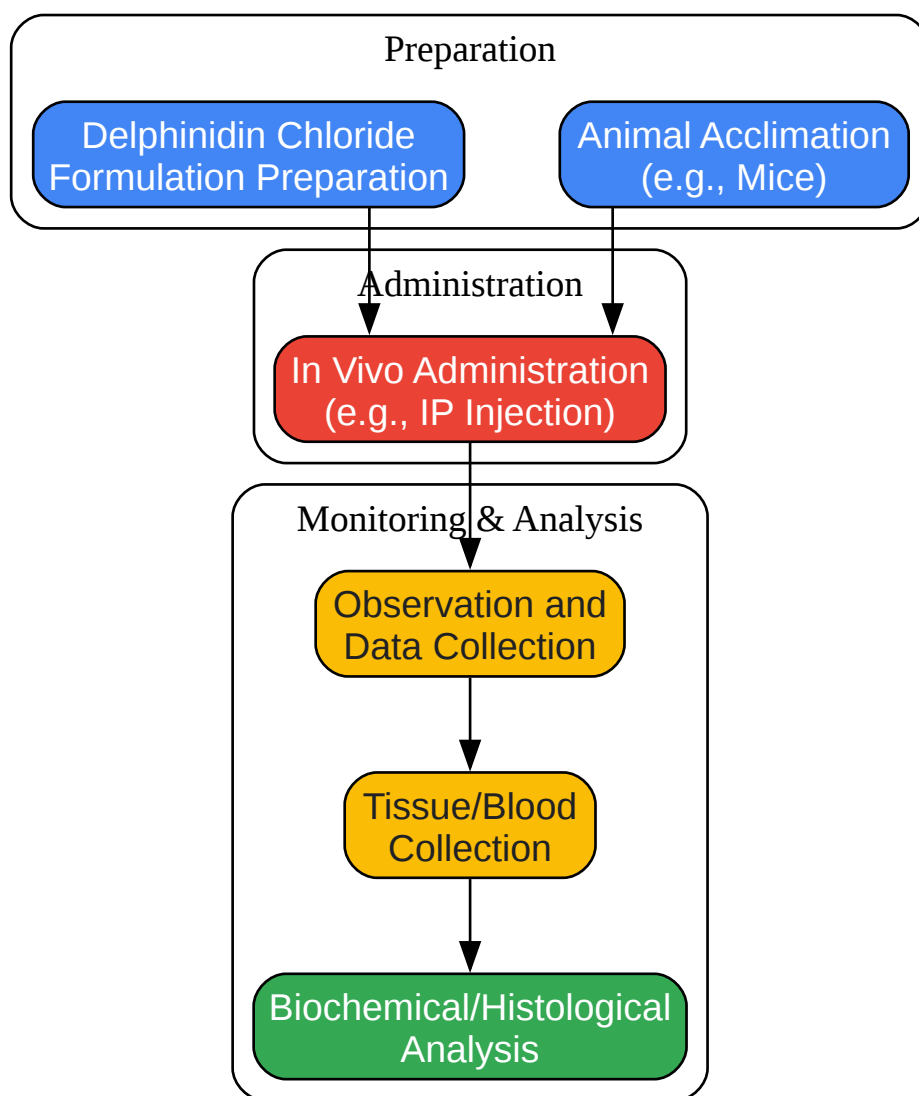
Procedure:

- Animal Handling and Restraint:

- Gently but firmly restrain the mouse. One common method is to scruff the mouse by pinching the loose skin over the neck and shoulders, and securing the tail.
- Position the mouse to expose its abdomen. The mouse should be tilted slightly with its head pointing downwards to allow the abdominal organs to shift away from the injection site.
- Injection Site Identification and Preparation:
  - Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder and major blood vessels[4][5].
  - Cleanse the injection site with a swab soaked in 70% ethanol.
- Administration:
  - Insert the needle, with the bevel facing up, at a 15-20 degree angle into the abdominal cavity.
  - Gently pull back on the syringe plunger to ensure no blood or fluid is aspirated, which would indicate improper needle placement[5].
  - If no fluid is aspirated, slowly and steadily inject the **delphinidin chloride** solution.
  - Withdraw the needle and return the mouse to its cage.
- Post-injection Monitoring:
  - Observe the animal for any signs of distress, discomfort, or adverse reactions following the injection.

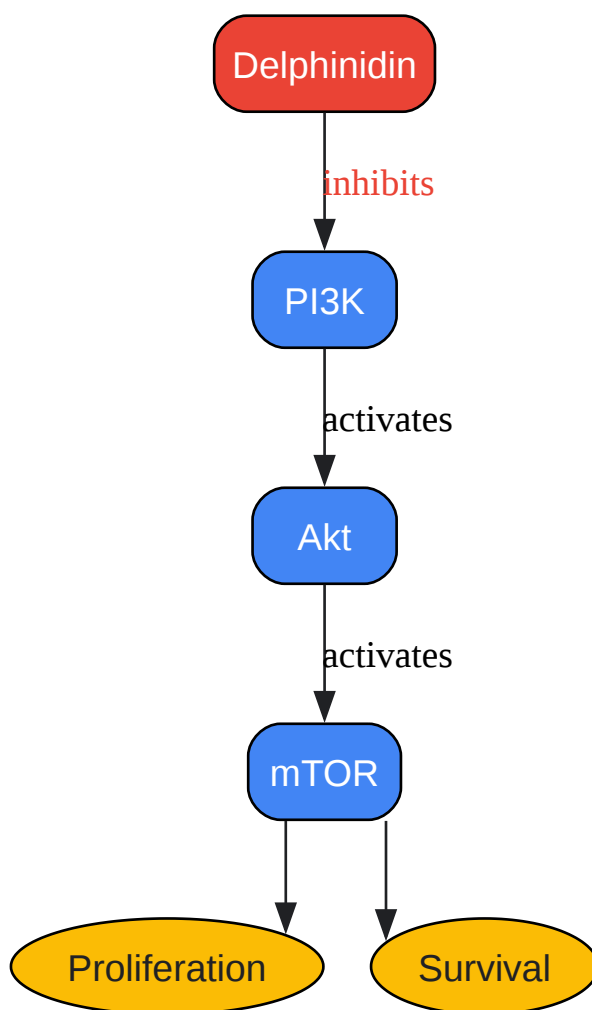
## Signaling Pathways and Experimental Workflows

**Delphinidin chloride** has been shown to modulate several key signaling pathways involved in cell growth, proliferation, inflammation, and apoptosis. The following diagrams illustrate these pathways and a general experimental workflow for in vivo studies.



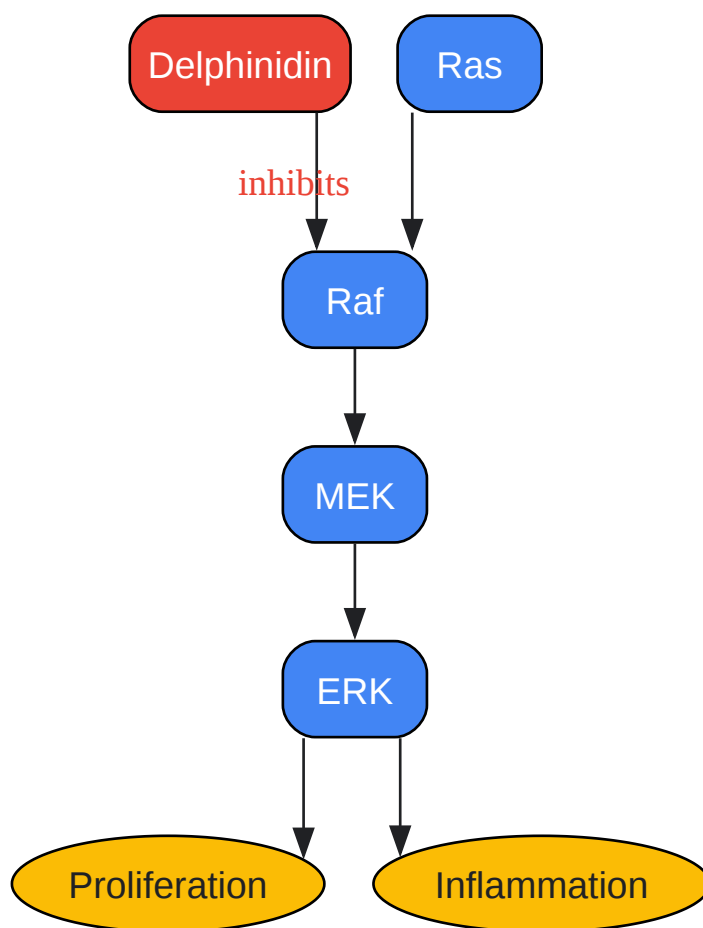
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General experimental workflow for in vivo studies.

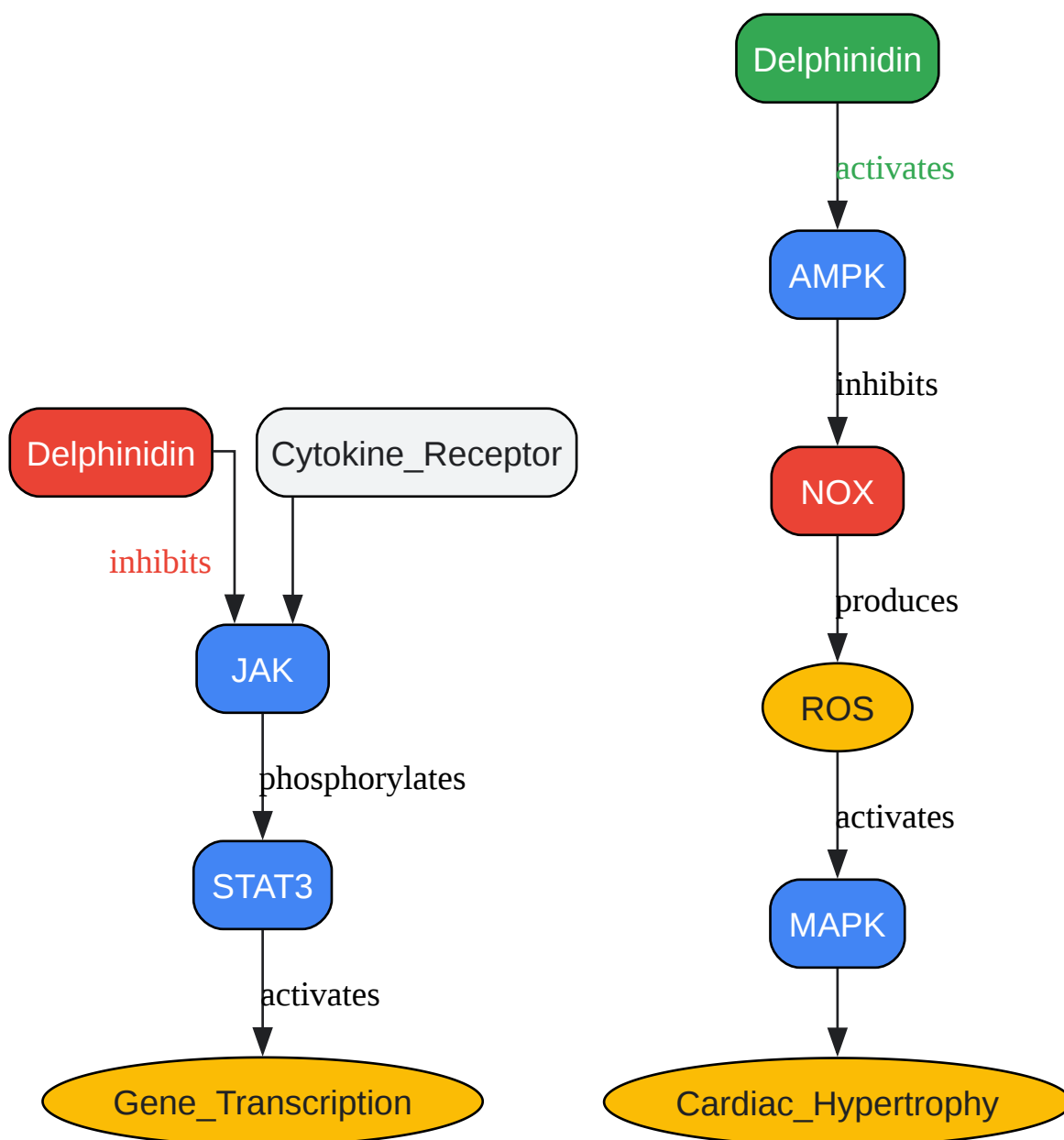


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Delphinidin's inhibition of the PI3K/Akt/mTOR pathway.







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## References

- 1. Administration of Delphinidin to Improve Survival and Neurological Outcome in Mice After Cardiac Arrest and Resuscitation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Chemistry and Pharmacological Actions of Delphinidin, a Dietary Purple Pigment in Anthocyanidin and Anthocyanin Forms - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. animalcare.ubc.ca [animalcare.ubc.ca]
- 5. Intraperitoneal Injection in Rats | Animals in Science [queensu.ca]
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